

# Personal protective equipment for handling JNJ-10181457

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## Compound of Interest

Compound Name: JNJ-10181457

Cat. No.: B1672984

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## Essential Safety and Handling Guide for JNJ-10181457

Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-10181457** was not available in the public domain at the time of this writing. The following guidance is based on general laboratory safety protocols for handling research-grade chemical compounds of unknown toxicity.

Researchers must exercise caution and consult with their institution's Environmental Health and Safety (EHS) department for specific handling and disposal requirements. This compound is intended for research use only and is not for diagnostic or therapeutic use.<sup>[1]</sup>

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **JNJ-10181457**, a histamine H3 receptor antagonist.<sup>[2]</sup> The information is designed to provide procedural, step-by-step guidance to ensure safe handling and disposal.

## Chemical and Physical Properties

Below is a summary of the available data for **JNJ-10181457** dihydrochloride.

Property	Value
Chemical Name	4-[3-[4-[Piperidinyl]but-1-ynyl]benzyl]morpholine dihydrochloride[2]
Molecular Formula	C <sub>20</sub> H <sub>28</sub> N <sub>2</sub> O · 2HCl[1][2]
Molecular Weight	385.37 g/mol [1][2]
CAS Number	544707-19-9[1][3] or 544707-20-2[2]
Purity	≥98% (HPLC)[2]
Solubility	Soluble in DMSO[3]
Storage	Desiccate at room temperature[2]

## Personal Protective Equipment (PPE)

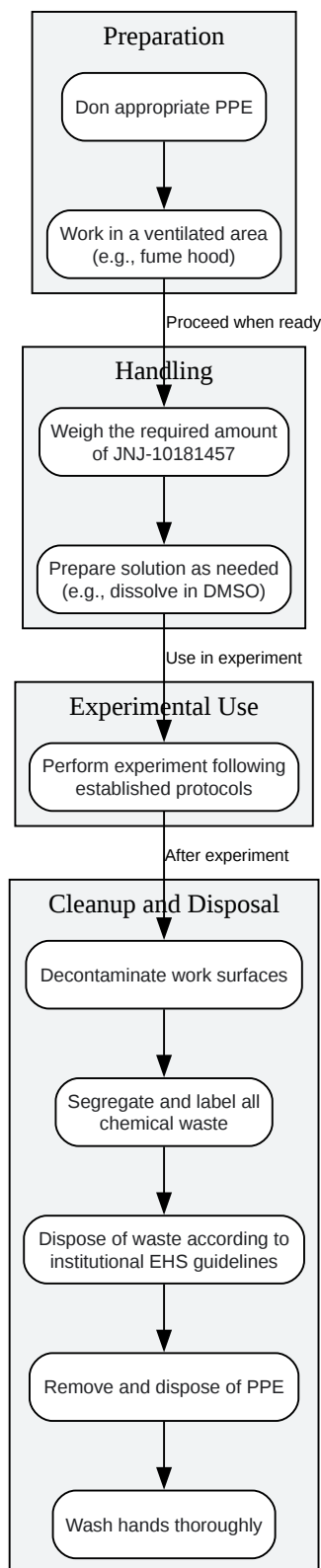
Given the absence of specific toxicity data, a conservative approach to PPE is required. The following table outlines the recommended PPE for handling **JNJ-10181457**.

Body Part	Recommended Protection	Rationale
Eyes	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and airborne particles.
Hands	Nitrile or other chemically resistant gloves.	Prevents skin contact with the compound.
Body	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation of any dust or aerosols.

## Handling and Disposal Protocols

### Experimental Workflow for Handling **JNJ-10181457**

The following diagram outlines the standard operating procedure for the safe handling of **JNJ-10181457** from receipt to disposal.



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Caption: Workflow for Safe Handling of **JNJ-10181457**.

## Detailed Handling and Disposal Procedures

### 1. Preparation:

- Before handling, ensure you are familiar with your institution's chemical hygiene plan.
- Put on all required personal protective equipment as outlined in the PPE table.
- Prepare your workspace by ensuring it is clean and uncluttered. All work with the solid compound or its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

### 2. Weighing and Solution Preparation:

- When weighing the solid compound, use a microbalance within the fume hood to contain any airborne particles.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid. Avoid creating dust.
- To prepare a solution, add the solvent (e.g., DMSO) to the pre-weighed compound slowly. Ensure the container is capped during dissolution to prevent splashes or aerosol generation.

### 3. Experimental Use:

- Handle all solutions containing **JNJ-10181457** with care to avoid splashes and spills.
- Keep containers with the compound or its solutions closed when not in use.

### 4. Spills and Emergency Procedures:

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.<sup>[4]</sup>
- For larger spills, evacuate the area and contact your institution's EHS department immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water.[4]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[4]

#### 5. Decontamination and Disposal:

- After use, decontaminate all surfaces and equipment that may have come into contact with **JNJ-10181457**.
- All waste materials, including unused compound, solutions, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Collect all waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.

By adhering to these safety protocols, researchers can minimize their risk of exposure and ensure the safe handling and disposal of **JNJ-10181457** in the laboratory setting.

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## References

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